

Discovery and development of HMS-5552 (Sinogliatin)

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An In-Depth Technical Guide to the Discovery and Development of HMS-5552 (**Sinogliatin**/Dorzagliatin): A Fourth-Generation Glucokinase Activator

Abstract

The management of Type 2 Diabetes Mellitus (T2DM) has long sought therapies that not only manage hyperglycemia but also address the underlying pathophysiology of the disease, namely the progressive decline in β -cell function and impaired glucose homeostasis. Glucokinase (GK), the principal glucose sensor in pancreatic β -cells and hepatocytes, represents a prime therapeutic target. However, early-generation glucokinase activators (GKAs) were beset by challenges, including a high risk of hypoglycemia, hypertriglyceridemia, and a lack of sustained efficacy. This guide provides a comprehensive technical overview of the discovery and development of HMS-5552 (**Sinogliatin**, marketed as Dorzagliatin), a fourth-generation, dual-acting GKA. We will explore the strategic chemical design aimed at overcoming the limitations of its predecessors, its unique mechanism of action in restoring glucose sensitivity, the rigorous preclinical validation, and the multi-phase clinical journey that culminated in its approval as a first-in-class therapeutic.

Introduction: The Glucokinase Conundrum and the Need for a New Approach

Type 2 Diabetes is characterized by two primary defects: declining insulin secretion from pancreatic β -cells and increased hepatic glucose output.[1] Glucokinase (GK) is uniquely positioned at the nexus of these dysfunctions. In the pancreas, GK acts as the rate-limiting enzyme for glucose metabolism, triggering glucose-stimulated insulin secretion (GSIS). In the liver, it facilitates the conversion of glucose to glycogen, thereby controlling postprandial glucose levels and suppressing hepatic glucose output.[2][3]

This dual role made GK an attractive target for a new class of oral antidiabetic agents—glucokinase activators (GKAs). The therapeutic hypothesis was simple yet powerful: an allosteric activator of GK could lower the threshold for insulin secretion and simultaneously enhance hepatic glucose uptake, offering a comprehensive approach to glycemic control.[4] However, the first wave of GKAs, developed in the early 2000s, failed in clinical trials. These early compounds, while potent, tended to over-activate the enzyme, disrupting the delicate physiological balance of glucose sensing. This led to significant safety concerns, including an unacceptable risk of hypoglycemia, liver steatosis, and a loss of glucose-lowering durability over time.[4][5]

The clinical setbacks underscored a critical lesson: to be successful, a GKA must not simply activate GK, but must do so in a way that preserves its glucose-sensing function. This realization paved the way for a new generation of GKAs, designed with a more sophisticated understanding of enzyme kinetics. HMS-5552 (**Sinogliatin**) emerged from this new paradigm, engineered to be a glucose-sensitive sensitizer rather than a blunt activator.[6][7]

Part 1: Rational Design and Preclinical Discovery of HMS-5552

Design Philosophy: Engineering a "Smarter" GKA

The discovery of HMS-5552 by Hua Medicine was guided by a core principle: recapitulating the natural kinetic properties of the glucokinase enzyme to avoid the pitfalls of earlier compounds.[7] The research team focused on developing a fourth-generation chemical scaffold that would allosterically stabilize the high-affinity, active conformation of GK without locking it in that state, thereby allowing the enzyme's activity to remain dependent on ambient glucose levels.[6][8] This approach was intended to minimize the risk of hypoglycemia at low glucose concentrations and prevent the overstimulation that led to β -cell exhaustion and loss of efficacy.

A key differentiator of the HMS-5552 program was the focus on creating a molecule with a clean metabolic profile. Earlier GKAs were often hampered by the formation of unexpected human metabolites that impacted safety and efficacy.[7] Preclinical screening demonstrated that HMS-5552 generates no major metabolites in humans or in multiple animal species tested, leading to excellent correlations in pharmacokinetic/pharmacodynamic (PK/PD) data between preclinical models and human subjects and reducing the uncertainty for clinical development.[7]

Preclinical Efficacy in a T2DM Rat Model

The antidiabetic potential of HMS-5552 was validated in a rat model of T2DM induced by a high-fat diet and a low dose of streptozotocin (STZ). This model mimics key features of human T2DM, including insulin

resistance and impaired GK activity.[9] In a one-month study, oral administration of HMS-5552 demonstrated significant, dose-dependent improvements in glucose metabolism.[9][10]

Key findings from these preclinical studies included:

- **Improved Glycemic Control:** HMS-5552 treatment significantly lowered fasting plasma glucose (FPG) and improved glucose tolerance during an oral glucose tolerance test (OGTT).[9]
- **Enhanced GK Activity:** Western blot analysis of liver tissue confirmed that HMS-5552 treatment significantly increased the expression of the GK protein compared to untreated diabetic rats.[10]
- **Improved Insulin Sensitivity:** The treatment led to a significant decrease in fasting plasma insulin levels, suggesting an improvement in insulin resistance.[9]

These results provided strong proof-of-concept that HMS-5552 could effectively address both insulin resistance and impaired GK activity, the core defects in T2DM.[9]

Parameter	Diabetic Control Group	HMS-5552 Low-Dose (10 mg/kg)	HMS-5552 High-Dose (30 mg/kg)	Outcome
Fasting Plasma Glucose (FPG)	Elevated	Significantly Decreased	Significantly Decreased	Glucose-lowering effect[10]
Oral Glucose Tolerance Test (OGTT)	Impaired	Significantly Improved	Significantly Improved	Improved glucose disposal[9]
Fasting Plasma Insulin (FINS)	Elevated	Significantly Decreased	Significantly Decreased	Improved insulin sensitivity[9]
Hepatic GK Protein Expression	Decreased	Significantly Increased	Significantly Increased	Target engagement confirmed[10]

Part 2: Mechanism of Action: A Dual-Acting Glucose Sensor Restorer

HMS-5552 is a dual-acting GKA, exerting its effects in both the pancreas and the liver to restore whole-body glucose homeostasis.[11][12] It binds to an allosteric site on the GK enzyme, facilitating its activation and enhancing its catalytic capacity in a glucose-dependent manner.[5][6] This mechanism effectively "repairs" the impaired glucose-sensing function of GK observed in T2DM patients.[6]

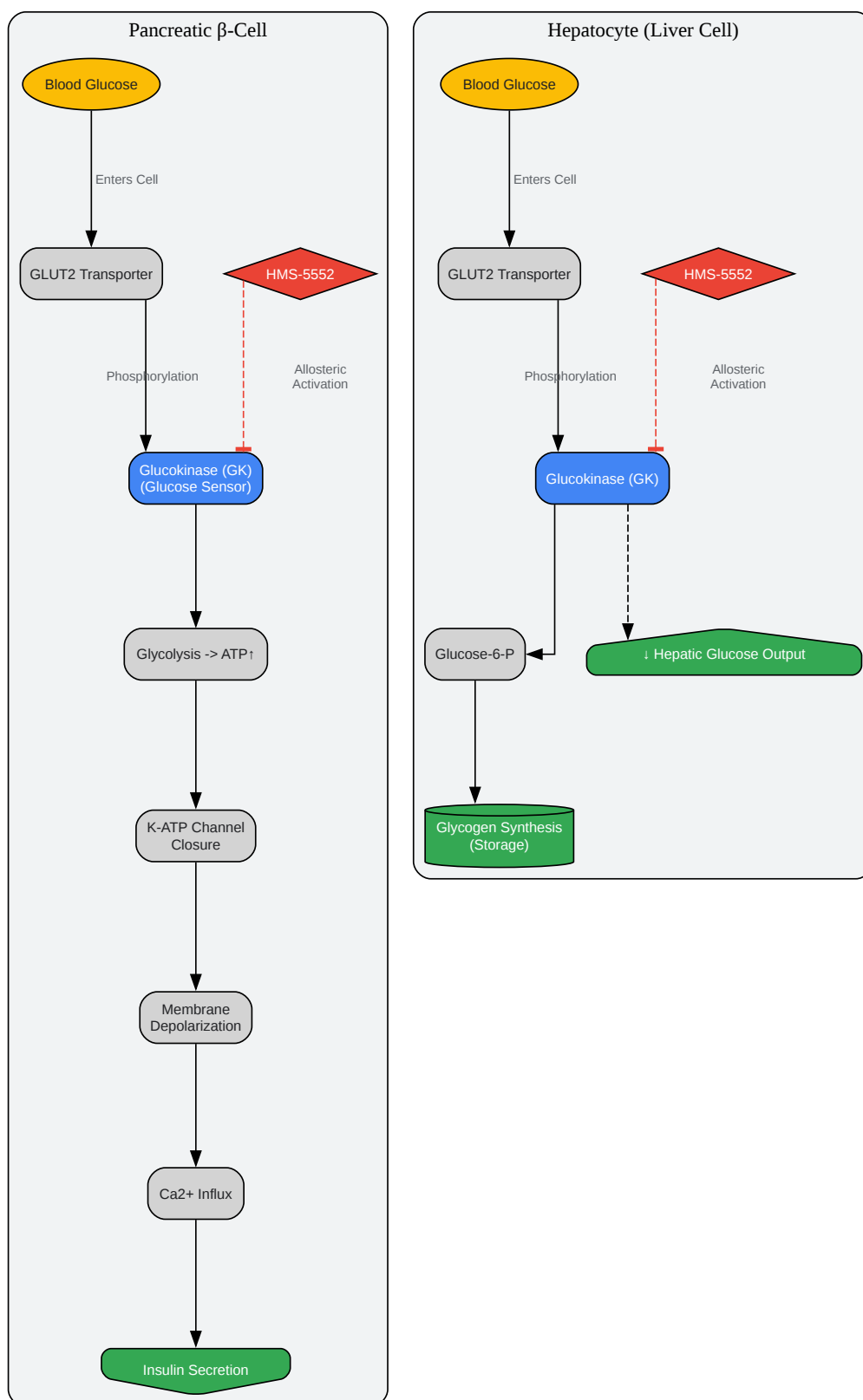
Pancreatic and Hepatic Action

- In the Pancreas: By sensitizing GK in β -cells, HMS-5552 lowers the glucose threshold for insulin secretion. This restores the physiological, glucose-stimulated release of insulin, particularly the crucial first-phase insulin response which is often blunted in T2DM.[3][6]
- In the Liver: Activation of hepatic GK promotes the uptake of glucose from the blood and its conversion into glycogen for storage. This action is most pronounced in the postprandial state when glucose levels are high, effectively reducing glucose excursions after meals and lowering hepatic glucose output during fasting periods.[1][3]
- In the Gut: Emerging evidence indicates that HMS-5552 also improves the impaired glucose-stimulated secretion of glucagon-like peptide-1 (GLP-1) in diabetic patients, establishing a triple-acting role in restoring glucose homeostasis.[6][13]

This coordinated, multi-organ effect allows for robust glycemic control while minimizing the risk of hypoglycemia, as the activation of GK by HMS-5552 remains conditional on the presence of glucose.

Signaling Pathway Diagram

The following diagram illustrates the central role of glucokinase in glucose homeostasis and the dual action of HMS-5552.



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Caption: Dual mechanism of HMS-5552 on pancreatic and hepatic glucokinase.

Part 3: The Clinical Development Journey

The clinical development of HMS-5552 was a systematic progression from initial human safety studies to large-scale pivotal trials, designed to rigorously evaluate its safety, pharmacokinetics, and efficacy.

Pharmacokinetics and Metabolism

First-in-human, single ascending dose studies in healthy subjects revealed that HMS-5552 has predictable and dose-proportional pharmacokinetics.[\[14\]](#)

Parameter	Value Range (5-50 mg single dose)	Significance
Tmax (Time to peak concentration)	1.25 - 2.50 hours	Rapid oral absorption [14]
t1/2 (Elimination half-life)	4.5 - 7.5 hours (single dose)	Suitable for once or twice-daily dosing [14]
CL/f (Apparent Clearance)	~12 L/h	Consistent clearance across doses [14]
AUC & Cmax	Dose-proportional increase	Predictable exposure with increasing dose [14]

Crucially, these studies confirmed the absence of major metabolites and no significant drug accumulation with multiple dosing, reinforcing the clean PK profile observed in preclinical assessments.[\[7\]](#)[\[14\]](#)

Phase I and II: Establishing Proof-of-Concept

- Phase I Studies: Multiple Phase I trials in both healthy volunteers and T2DM patients established the safety and tolerability of HMS-5552. These studies demonstrated robust, dose-proportional glucose-lowering of both fasting and post-meal glucose with a very low risk of hypoglycemia.[\[7\]](#)[\[15\]](#) A 4-week study (Phase 1c) in T2DM patients showed a remarkable >1% reduction in HbA1c, a highly promising early sign of efficacy.[\[15\]](#)
- Phase II Monotherapy Trial (NCT02561338): This 12-week, randomized, double-blind, placebo-controlled study in 258 T2DM patients in China was the first successful Phase II trial for a GKA.[\[16\]](#) The results were a major milestone, demonstrating for the first time that a GKA could produce sustained glycemic control without the safety and durability issues of its predecessors.[\[16\]](#)[\[17\]](#)

Treatment Group	Placebo-subtracted Change in HbA1c from Baseline	Statistical Significance
75 mg Once Daily	-0.2%	Not specified
100 mg Once Daily	-0.4%	p < 0.01
50 mg Twice Daily	-0.5%	p < 0.001
75 mg Twice Daily	-0.8%	p < 0.001

(Data adapted from BioWorld report on Phase II results)[16]

The trial also reported an excellent safety profile, with an incidence of mild hypoglycemia (5.4%) comparable to placebo and other low-risk oral agents, and no adverse signals on liver enzymes or lipids.[16][17]

Phase III Pivotal Trials and Regulatory Approval

Building on the successful Phase II data, Hua Medicine launched two pivotal Phase III trials:

- SEED Study (NCT03173371): A 52-week trial evaluating HMS-5552 as a monotherapy in drug-naïve T2DM patients.[6]
- DAWN Study (NCT03141073): A 52-week trial evaluating HMS-5552 as an add-on therapy in patients inadequately controlled on metformin.[6][18]

Both trials met their primary efficacy endpoints, demonstrating significant and durable reductions in HbA1c with a continued favorable safety and tolerability profile. Based on this robust data package, dorzagliatin (trade name: HuaTangNing) received marketing approval from the China National Medical Products Administration (NMPA) in September 2022 for use as both a monotherapy and as an add-on to metformin. [19] This marked the world's first approval for a GKA, nearly a decade after a new oral mechanism of action for T2DM was last introduced.[19]

Clinical Development Workflow Diagram

Caption: The clinical development pathway of HMS-5552 (**Sinogliatin**).

Part 4: Methodologies & Protocols

To ensure scientific integrity and reproducibility, the development of HMS-5552 relied on validated experimental systems. Below are representative protocols for key assays.

Protocol 1: In Vitro Glucokinase Activation Assay

Objective: To determine the effect of a test compound (e.g., HMS-5552) on the enzymatic activity of recombinant human glucokinase. This assay quantifies the compound's potency (EC₅₀) and maximum activation.

Principle: This is a coupled-enzyme assay. GK phosphorylates glucose to glucose-6-phosphate (G6P). The enzyme glucose-6-phosphate dehydrogenase (G6PDH) then uses G6P as a substrate to reduce NADP⁺ to NADPH, which can be measured spectrophotometrically by the increase in absorbance at 340 nm.

Step-by-Step Methodology:

- **Reagent Preparation:**
 - **Assay Buffer:** 25 mM HEPES, pH 7.4, 25 mM KCl, 5 mM MgCl₂, 1 mM DTT.
 - **Substrate/Cofactor Mix:** Prepare a 2X solution in Assay Buffer containing 10 mM Glucose, 2 mM ATP, and 2 mM NADP⁺.
 - **Enzyme Mix:** Prepare a 2X solution in Assay Buffer containing recombinant human Glucokinase (e.g., 20 nM) and G6PDH (e.g., 2 U/mL).
 - **Test Compound:** Prepare serial dilutions of HMS-5552 in DMSO, then dilute further in Assay Buffer to achieve the final desired concentrations. Include a DMSO-only control.
- **Assay Procedure (96-well plate format):**
 - Add 25 µL of test compound dilution or control to appropriate wells.
 - Add 25 µL of the Substrate/Cofactor Mix to all wells.
 - Pre-incubate the plate at 37°C for 10 minutes.
 - Initiate the reaction by adding 50 µL of the pre-warmed Enzyme Mix to all wells.
 - Immediately place the plate in a microplate reader capable of kinetic measurements at 37°C.
- **Data Acquisition and Analysis:**
 - Measure the absorbance at 340 nm every 60 seconds for 30 minutes.
 - Calculate the reaction rate (V, change in absorbance per minute) for each well from the linear portion of the kinetic curve.

- Plot the reaction rate against the log of the test compound concentration.
- Fit the data to a four-parameter logistic equation to determine the EC50 (concentration for 50% maximal activation) and Emax (maximum activation).
- Self-Validation System:
 - Positive Control: A known GKA is run in parallel to confirm assay performance.
 - Negative Control: DMSO-only wells establish the basal enzyme activity.
 - No-Enzyme Control: Wells without GK are included to control for background signal.

Protocol 2: Oral Glucose Tolerance Test (OGTT) in a T2DM Animal Model

Objective: To evaluate the in vivo efficacy of HMS-5552 on improving glucose disposal following an oral glucose challenge in diabetic rats.

Step-by-Step Methodology:

- Animal Acclimatization and Dosing:
 - Use male Sprague-Dawley rats with STZ-induced T2DM as described previously.[9]
 - Fast the animals overnight (approx. 12-14 hours) with free access to water.
 - Administer the test compound (HMS-5552, e.g., 10 or 30 mg/kg) or vehicle (e.g., 0.5% CMC) via oral gavage.
- Glucose Challenge and Blood Sampling:
 - 60 minutes post-drug administration, take a baseline blood sample (t=0) from the tail vein.
 - Immediately administer a glucose solution (e.g., 2 g/kg) via oral gavage.
 - Collect subsequent blood samples at 15, 30, 60, 90, and 120 minutes post-glucose challenge.
- Blood Glucose Measurement:
 - Measure blood glucose concentration in each sample using a calibrated glucometer.
- Data Analysis:

- Plot the mean blood glucose concentration versus time for each treatment group.
 - Calculate the Area Under the Curve (AUC) for the glucose excursion (AUC_{glucose} 0-120 min) for each animal.
 - Perform statistical analysis (e.g., ANOVA followed by Dunnett's test) to compare the AUC values of the HMS-5552 treated groups to the vehicle control group. A significant reduction in AUC indicates improved glucose tolerance.
- Self-Validation System:
 - Vehicle Control Group: Establishes the baseline glucose intolerance of the diabetic model.
 - Positive Control Group: A group treated with a known antidiabetic agent (e.g., metformin) can be included to validate the model's responsiveness.
 - Non-Diabetic Control Group: An untreated, healthy group can be run to show the target physiological response.

Conclusion

The successful development of HMS-5552 (**Sinogliatin**/Dorzagliatin) represents a landmark achievement in diabetes research, validating glucokinase as a therapeutic target after years of setbacks. Its journey from a rationally designed molecule to a first-in-class approved drug was built on a deep understanding of enzyme kinetics and a commitment to overcoming the specific challenges that caused earlier GKAs to fail. By acting as a glucose-sensitive "restorer" of GK function rather than a simple activator, HMS-5552 offers a novel, physiological approach to T2DM management. It effectively improves glycemic control and β -cell function with a low intrinsic risk of hypoglycemia, holding the potential to alter the course of disease progression. The story of **Sinogliatin** serves as a powerful case study in persistence, rational drug design, and the translation of complex biological understanding into a tangible therapeutic benefit for patients.

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